Comparing the antimicrobial spectrum of different substituted pyrimidines.

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Compound of Interest

Compound Name:	*4-Chloro-5-isopropylpyrimidine*
CAS No.:	*1015846-32-8*
Cat. No.:	*B1416246*

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Comparative Guide: Antimicrobial Spectrum of Substituted Pyrimidines

Executive Summary

The pyrimidine scaffold is often termed a "privileged structure" in medicinal chemistry due to its ability to interact with diverse biological targets. While 2,4-diaminopyrimidines (e.g., Trimethoprim) have historically dominated as antifolates, recent structural optimizations have expanded the antimicrobial utility of this class.

This guide compares the antimicrobial spectrum of three distinct pyrimidine subclasses:

- 2,4-Diaminopyrimidines: Classic DHFR inhibitors with potent Gram-negative activity.
- S-Substituted (Thio) Pyrimidines: Emerging agents targeting bacterial cell division (FtsZ) with significant anti-MRSA potential.
- Fused Pyrimidines (Triazolo-): Dual-targeting agents (DNA Gyrase/DHFR) with broad-spectrum efficacy.

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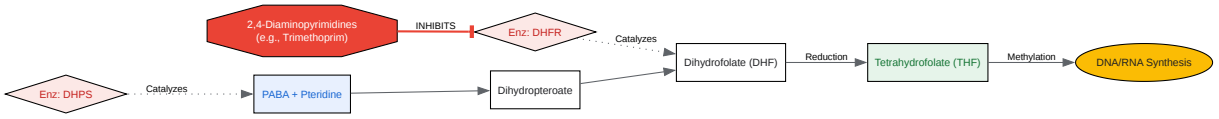
Mechanistic Foundations & Signaling Pathways

To understand the difference in spectrum, one must understand the difference in molecular targets. The efficacy of pyrimidine derivatives largely stems from their ability to mimic endogenous substrates (uracil, thymine, cytosine) or cofactors (folate).

The Antifolate Pathway (DHFR Inhibition)

The most validated mechanism for pyrimidines is the inhibition of Dihydrofolate Reductase (DHFR). Bacterial DHFR is distinct enough from the mammalian isoform to allow selective toxicity.

Key Insight: 2,4-diamino substitution is critical here. The amino groups form hydrogen bonds with Asp27 and Thr113 in the bacterial DHFR active site.



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Figure 1: The folate biosynthesis pathway illustrating the specific inhibition point of 2,4-diaminopyrimidines at the reduction of Dihydrofolate to Tetrahydrofolate.

Comparative Spectrum Analysis

The substitution pattern on the pyrimidine ring dictates the spectrum of activity.

Class A: 2,4-Diaminopyrimidines (e.g., Trimethoprim)[1]

- Primary Target: DHFR.
- Spectrum: Excellent against aerobic Gram-negatives (E. coli, Proteus spp., Klebsiella spp.).

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- Limitation: Often requires combination with sulfonamides (synergy) to prevent resistance. Weak against Pseudomonas aeruginosa due to efflux pumps and low permeability.
- SAR Note: Lipophilic substituents at C-5 (e.g., trimethoxybenzyl) are essential for binding hydrophobic pockets in the enzyme.

Class B: Thio-Substituted Pyrimidines (S-Pyrimidines)

- Primary Target: FtsZ (Filamenting temperature-sensitive mutant Z). This protein is crucial for bacterial cell division (Z-ring formation).
- Spectrum: Recent data indicates superior activity against Gram-positives, including MRSA (Methicillin-Resistant S. aureus) and VRE (Vancomycin-Resistant Enterococci).
- Mechanism: The sulfur atom at C-2 or C-4 improves lipophilicity and membrane penetration, allowing access to the cytosolic FtsZ protein.
- SAR Note: A phenyl or thiophenyl group at C-6 often enhances bactericidal activity against resistant Gram-positives.

Class C: Fused Triazolo-Pyrimidines

- Primary Target: Dual inhibition of DNA Gyrase (Topoisomerase II) and DHFR.
- Spectrum: Broad-spectrum. The fused ring system mimics the purine core, allowing for DNA intercalation or ATP-competitive inhibition of gyrase.
- Advantage: Lower mutation frequency due to dual targeting.

Representative Performance Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) ranges derived from recent comparative studies (2020–2024).

Table 1: Comparative Antimicrobial Potency (MIC in µg/mL)

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Bacterial Strain	Class A: 2,4-Diamino (Trimethoprim)	Class B: Thio-Pyrimidine (Novel C-2 Derivatives)	Class C: Triazolo-Pyrimidine (Dual Inhibitor)	Reference Standard (Ciprofloxacin)
Gram-Negative				
E. coli (ATCC 25922)	0.5 – 2.0 (High Potency)	16 – >64 (Low Potency)	2.0 – 8.0	0.015
P. aeruginosa	>64 (Resistant)	32 – 64	16 – 32	0.5
Gram-Positive				
S. aureus (MSSA)	0.5 – 2.0	0.25 – 1.0 (High Potency)	0.5 – 2.0	0.25
S. aureus (MRSA)	8.0 – >32	1.0 – 4.0	4.0 – 8.0	>32 (Resistant)
Fungal				
C. albicans	>64 (Inactive)	4.0 – 16.0 (Moderate)	16 – 32	N/A

Note: Data represents aggregated ranges from recent SAR studies. Lower MIC indicates higher potency.

Experimental Protocol: CLSI Broth Microdilution

Trustworthiness Statement: This protocol adheres to CLSI M07 (11th Ed.) standards. As a scientist, you must strictly control the cation concentration in the media, as variations in

and

significantly alter the MICs of pyrimidines against Pseudomonas and Acinetobacter.

Reagents & Preparation

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).[1]
  - Validation: Calcium (20-25 mg/L) and Magnesium (10-12.5 mg/L).

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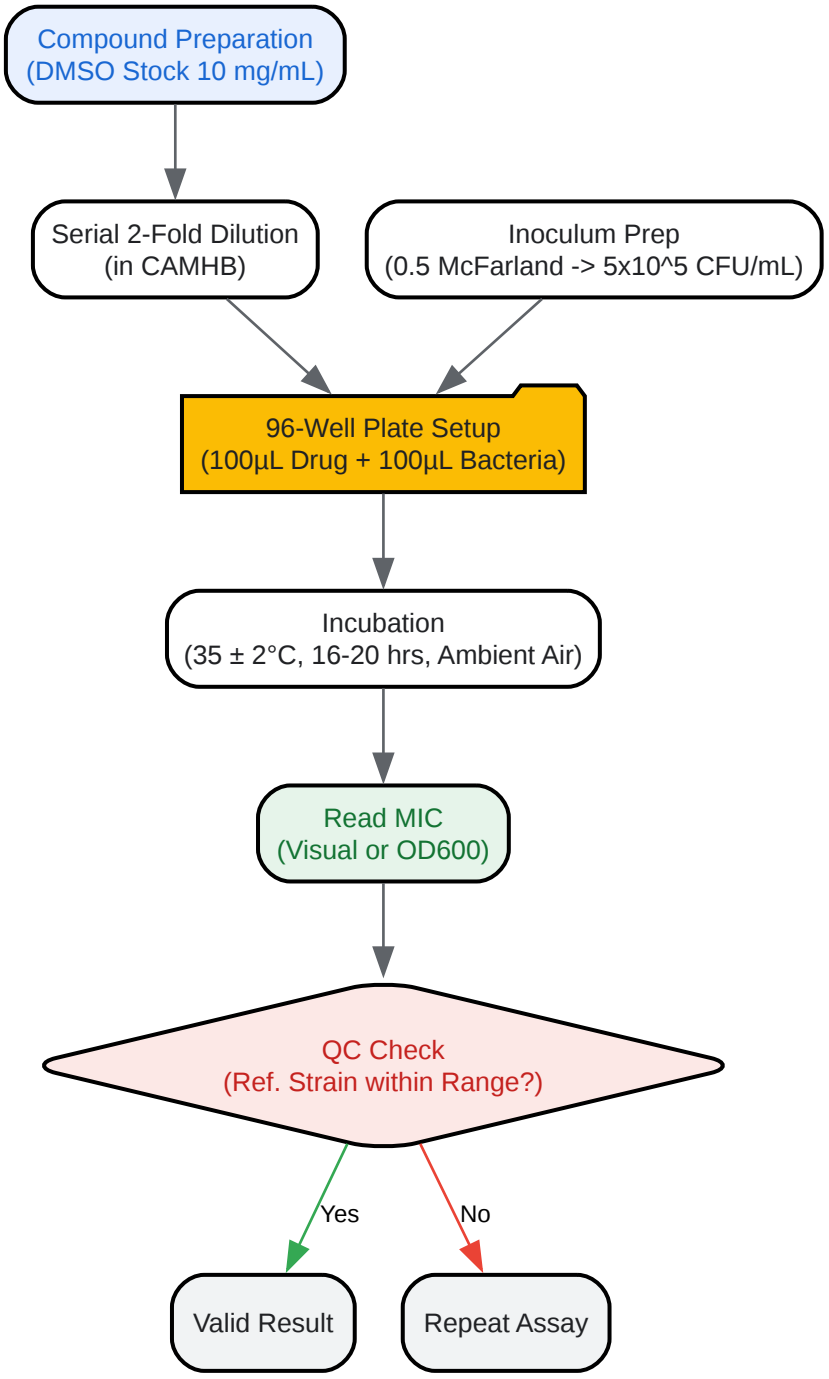
- Compound Stock: Dissolve pyrimidine derivatives in 100% DMSO.
  - Limit: Final DMSO concentration in the assay well must be

    to avoid solvent toxicity.
- Inoculum: Direct colony suspension equivalent to 0.5 McFarland standard (

  CFU/mL), diluted 1:100.

Workflow Logic

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Figure 2: Standardized workflow for determining MIC values using the broth microdilution method.

Step-by-Step Procedure

- Dispense Media: Add 50 µL of CAMHB to columns 2–12 of a sterile 96-well plate.

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- Compound Addition: Add 100 µL of the highest drug concentration (4x final desired) to column 1.
- Serial Dilution: Transfer 50 µL from column 1 to column 2, mix, and repeat down to column 10. Discard the final 50 µL.
  - Columns 11 & 12: Growth Control (Bacteria + Media) and Sterility Control (Media only).
- Inoculation: Add 50 µL of the standardized bacterial suspension (

  CFU/mL) to wells 1–11.
  - Final Volume: 100 µL per well.
  - Final Inoculum:

    CFU/mL.
- Incubation: Seal with a gas-permeable film and incubate at 35°C for 16–20 hours (24h for MRSA).
- Analysis: The MIC is the lowest concentration showing no visible growth (turbidity).

References

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